

# troubleshooting low yield in 5,6-dihydroxyindoline hydrobromide synthesis

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## Compound of Interest

Compound Name: Indoline-5,6-diol hydrobromide

Cat. No.: B159926

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## Technical Support Center: 5,6-Dihydroxyindoline Hydrobromide Synthesis

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals engaged in the synthesis of 5,6-dihydroxyindoline hydrobromide.

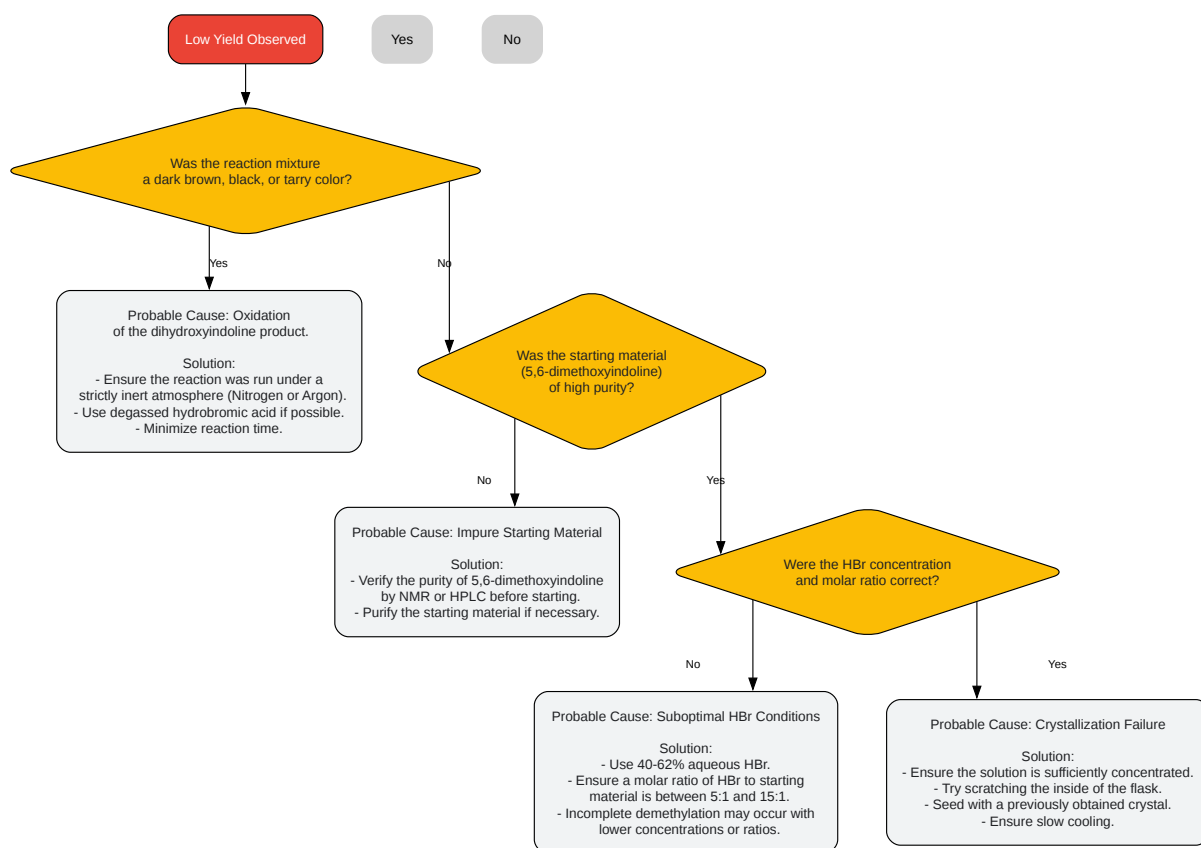
### Troubleshooting Guide

This guide addresses common issues encountered during the synthesis of 5,6-dihydroxyindoline hydrobromide, particularly focusing on the demethylation of 5,6-dimethoxyindoline using hydrobromic acid.

#### Issue 1: Significantly Low or No Yield of Final Product

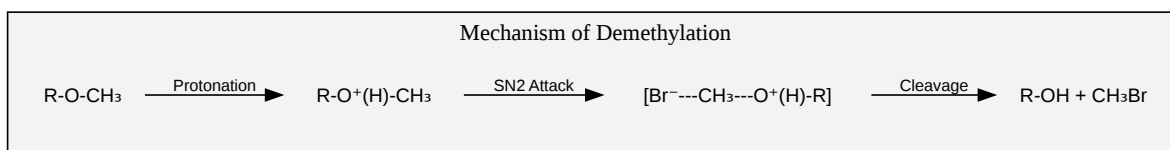
**Question:** I performed the synthesis of 5,6-dihydroxyindoline hydrobromide from 5,6-dimethoxyindoline, but I obtained a very low yield, or in the worst case, no solid product upon cooling. What could have gone wrong?

**Answer:** Low yield is a common problem often linked to several critical factors. Use the following decision tree to diagnose the potential cause:



$\text{Br}^-$ 

+ HBr

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